

Solubility Profile and Process Engineering Guide: 7-Bromo-6-methoxychroman-4-amine

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Compound of Interest

Compound Name: 7-Bromo-6-methoxychroman-4-amine

Cat. No.: B11856329

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Executive Summary & Compound Physicochemistry

7-Bromo-6-methoxychroman-4-amine (CAS: 1780970-80-0 / 1344468-16-1) is a chiral heterocyclic amine. Its solubility profile is dominated by the interplay between the basic primary amine, the lipophilic bromine/methoxy substituents, and the bicyclic chroman core.

Understanding the solubility "switch" between its Free Base and Salt forms is the critical factor for high-purity isolation.

Property	Value / Description	Impact on Solubility
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂	Moderate Molecular Weight (258.11 g/mol)
LogP (Predicted)	~1.5 - 1.7	Moderately Lipophilic; prefers organic phases.
pKa (Predicted)	~9.0 (Amine)	Basic; forms stable salts with mineral acids (HCl, HBr).
H-Bond Donors	1 (NH ₂)	Capable of H-bonding; soluble in alcohols.
H-Bond Acceptors	3 (O, N)	Soluble in polar aprotic solvents (DMSO, DMF).

Solubility Profile: Solvent Compatibility Matrix

The following data categorizes solvents based on their thermodynamic interaction with the Free Base form of the compound at 25°C.

Table 1: Qualitative Solubility Profile (Free Base)

Solvent Class	Specific Solvent	Solubility Rating	Process Application
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Primary extraction solvent; Reaction medium.
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Stock solutions; Reaction medium for nucleophilic substitutions.
Alcohols	Methanol, Ethanol	High (>50 mg/mL)	Reaction solvent; Co-solvent for crystallization.
Esters	Ethyl Acetate (EtOAc)	Moderate (20-50 mg/mL)	Extraction; Recrystallization (often with anti-solvent).
Aromatics	Toluene	Moderate	Reaction solvent (reflux); Crystallization (cooling). [1]
Ethers	THF, MTBE	Moderate	Reaction solvent; Washing.
Alkanes	Hexane, Heptane	Low (<1 mg/mL)	Anti-solvent; Used to precipitate product or wash away impurities.
Aqueous	Water (Neutral pH)	Very Low	Phase separation medium.
Aqueous Acid	1M HCl / H ₂ SO ₄	High (as Salt)	Purification Switch; Extracts amine into aqueous phase.

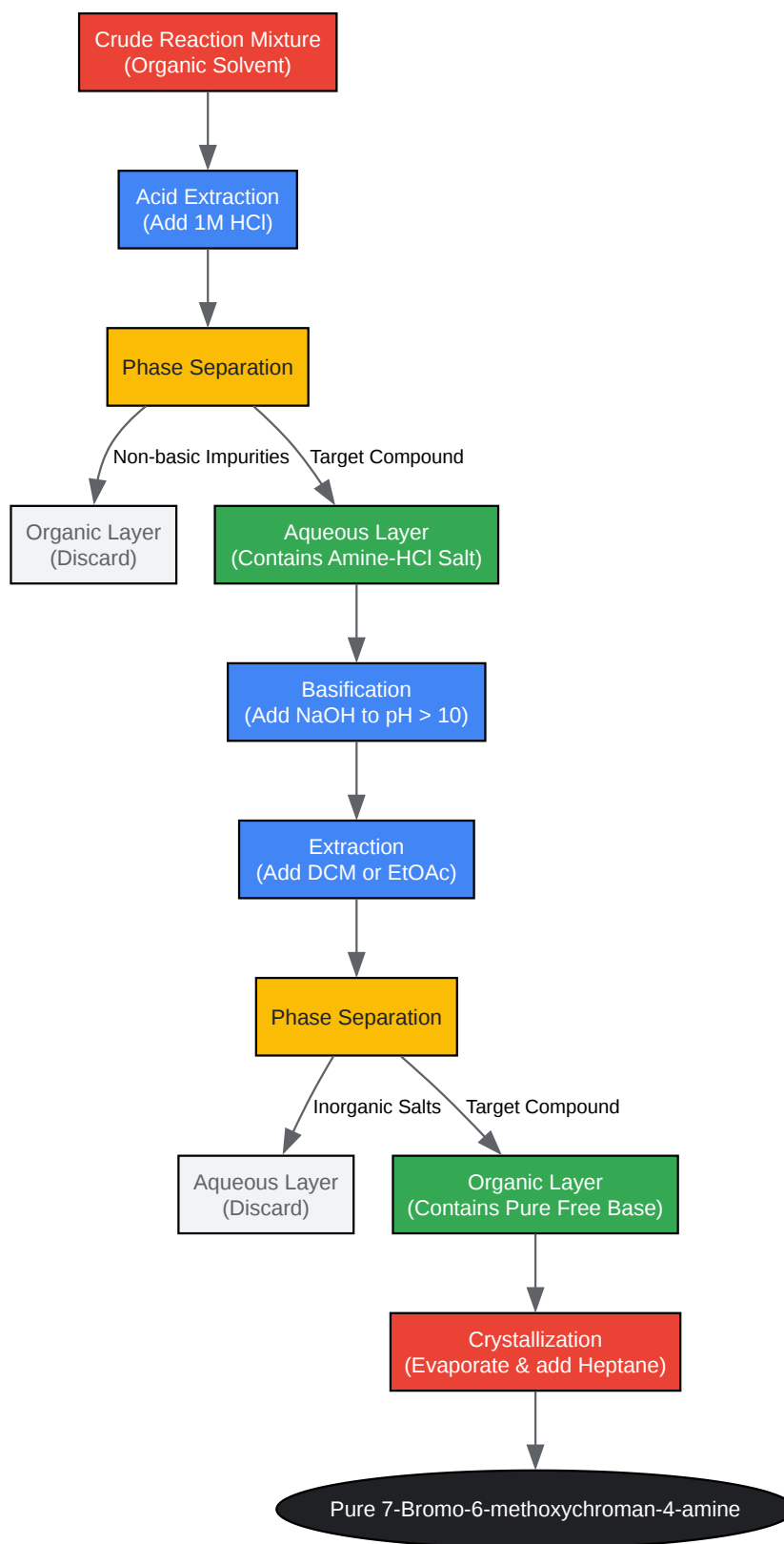
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Critical Insight: The compound exhibits a steep solubility curve in Ethanol and Toluene, making them ideal candidates for cooling crystallization.

Solubility-Driven Purification Workflow

The most robust method for isolating this intermediate utilizes its pH-dependent solubility. By toggling between the lipophilic Free Base and the hydrophilic Salt, researchers can remove non-basic impurities (brominated byproducts) and non-acidic impurities.

Figure 1: Acid-Base Extraction & Isolation Logic



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Caption: Workflow utilizing pH-dependent solubility to isolate the target amine from non-basic reaction byproducts.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to generate precise solubility data for your specific batch/polymorph.

- Preparation: Weigh 100 mg of **7-Bromo-6-methoxychroman-4-amine** into a clear HPLC vial.
- Solvent Addition: Add the target solvent (e.g., Methanol) in 100 μ L increments at 25°C.
- Agitation: Vortex for 1 minute after each addition. Sonicate if necessary to break aggregates.
- Observation: Record the volume required for complete dissolution (solution becomes clear).
- Calculation:
- Validation: If undissolved solid remains after 2 mL (Solubility < 50 mg/mL), filter the supernatant, evaporate to dryness, and weigh the residue to determine saturation limit.

Protocol B: Recrystallization Screening

Recommended system: Ethyl Acetate / Heptane or Ethanol / Water.

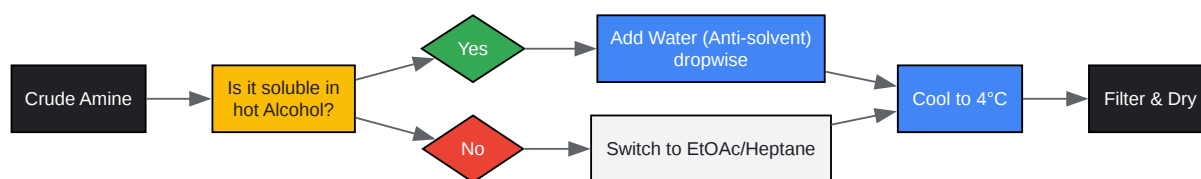
- Dissolve crude solid in minimal hot Ethyl Acetate (approx. 5 mL/g) at 60°C.
- Slowly add Heptane (anti-solvent) dropwise until persistent cloudiness appears.
- Add a few drops of Ethyl Acetate to clear the solution.
- Allow to cool slowly to room temperature, then to 4°C.
- Filter crystals and wash with cold 1:3 EtOAc:Heptane.

Mechanistic Context: Vonoprazan Synthesis

In the synthesis of Vonoprazan, this intermediate is often reacted with a sulfonyl chloride. The solubility profile dictates the reaction medium:

- Reaction: Typically performed in DCM or THF where both the amine (nucleophile) and sulfonyl chloride are soluble.
- Scavenging: A base (TEA or DIPEA) is added; the resulting hydrochloride salts are insoluble in these organic solvents, often precipitating out or requiring an aqueous wash to remove.

Figure 2: Solvent Selection Logic for Crystallization



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Caption: Decision tree for selecting the optimal recrystallization solvent system based on solubility behavior.

References

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